

Anisonitrile CAS number and safety data sheet

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Compound of Interest

Compound Name: Anisonitrile

Cat. No.: B134855

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An in-depth guide to the CAS number and safety data sheet of **Anisonitrile** for researchers, scientists, and drug development professionals.

Anisonitrile: A Technical Overview

Anisonitrile, also known as 4-methoxybenzonitrile, is an organic compound with the chemical formula C_8H_7NO ^[1]. It is a white to slightly beige crystalline powder at room temperature^{[1][2]}. This document provides a comprehensive overview of its Chemical Abstracts Service (CAS) number and a detailed analysis of its safety data sheet (SDS) for professionals in research and drug development.

CAS Number: 874-90-8^{[1][2][3][4]}

Physicochemical and Safety Data

The following table summarizes the key quantitative data for **anisonitrile**, compiled from various safety data sheets and chemical property databases.


Property	Value	Source
Molecular Formula	C ₈ H ₇ NO	[1][2]
Molecular Weight	133.15 g/mol	[1]
Melting Point	57-62 °C	[1][2]
Boiling Point	256-257 °C (at 765 mmHg)	[1]
137 °C (at 20 mmHg)	[4]	
Flash Point	256-257°C	[1]
Water Solubility	Soluble	[1]
Exposure Limits (NIOSH)	IDLH 25 mg/m ³	[1]

Hazard Identification and Classification

Anisonitrile is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 3. It is toxic if swallowed, in contact with skin, or if inhaled[4][5].
- Skin Irritation: Category 2. It causes skin irritation[4][5].
- Eye Irritation: Category 2. It causes serious eye irritation[4][5].

The hazard pictograms associated with **anisonitrile** are:

 alt text

Signal Word: Danger[4][5]

Hazard Statements:

- H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled[4].
- H315: Causes skin irritation[4].

- H319: Causes serious eye irritation[4].

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **anisonitrile** are not explicitly provided in standard safety data sheets. However, these assessments generally follow standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). For instance:

- Acute Oral Toxicity studies are often conducted following OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method).
- Acute Dermal Toxicity is typically assessed using OECD Guideline 402.
- Acute Inhalation Toxicity is evaluated based on OECD Guideline 403.
- Skin and Eye Irritation tests are commonly performed according to OECD Guidelines 404 and 405, respectively.

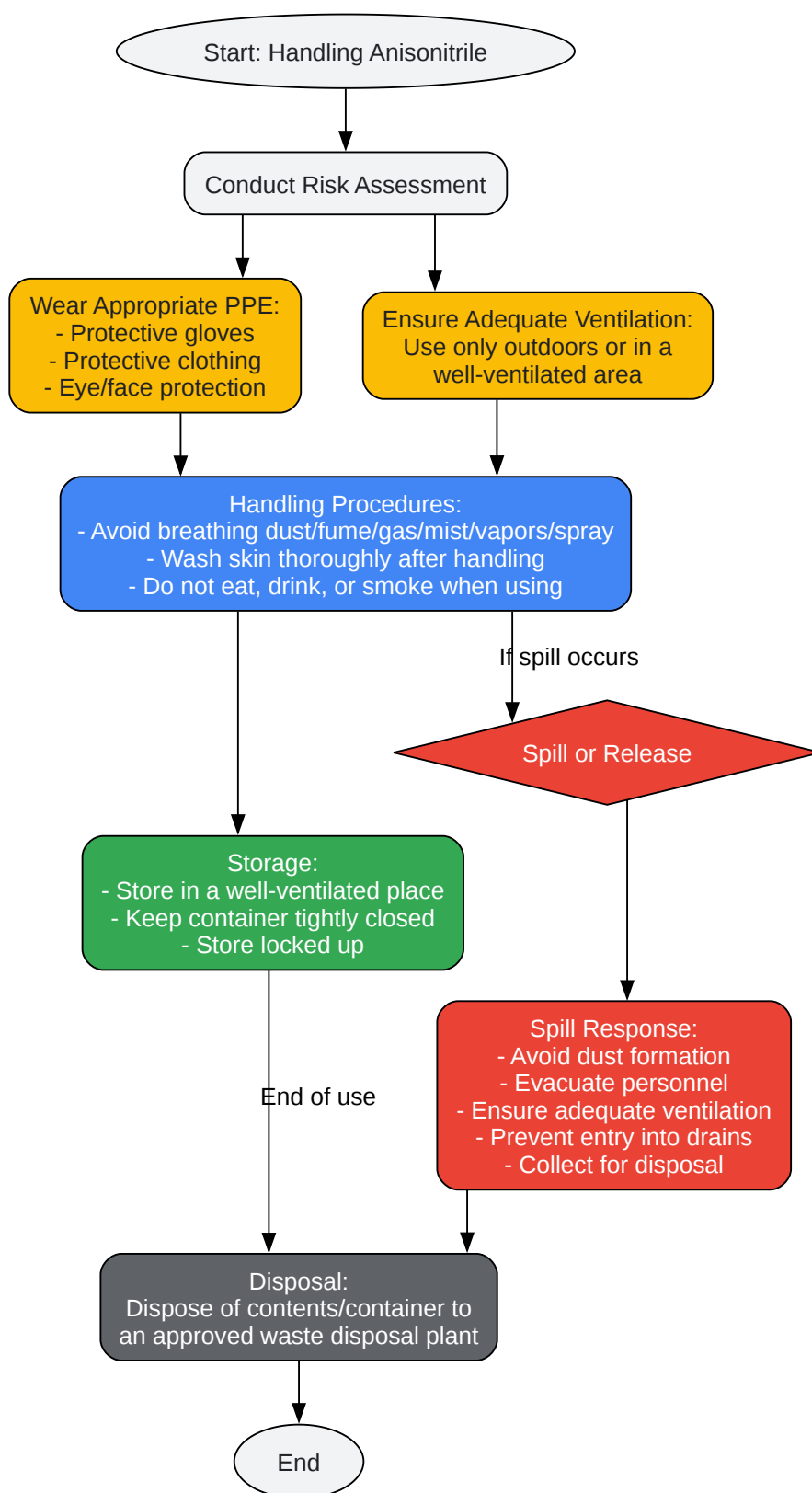
These protocols involve administering the substance to laboratory animals under controlled conditions and observing the effects to determine the dosage that causes adverse effects or mortality.

Signaling Pathways

Information regarding the specific signaling pathways involved in the toxicity of **anisonitrile** is not readily available in the provided search results. The toxic effects of nitriles are often associated with their metabolism, which can in some cases release cyanide. However, without specific studies on **anisonitrile**'s mechanism of action, any discussion of signaling pathways would be speculative. Further research into the toxicology and pharmacology of **anisonitrile** would be required to elucidate these pathways.

Safety and Handling Workflow

The following diagram illustrates a logical workflow for handling **anisonitrile** in a laboratory setting, based on the precautionary statements found in its safety data sheet[4][5][6].



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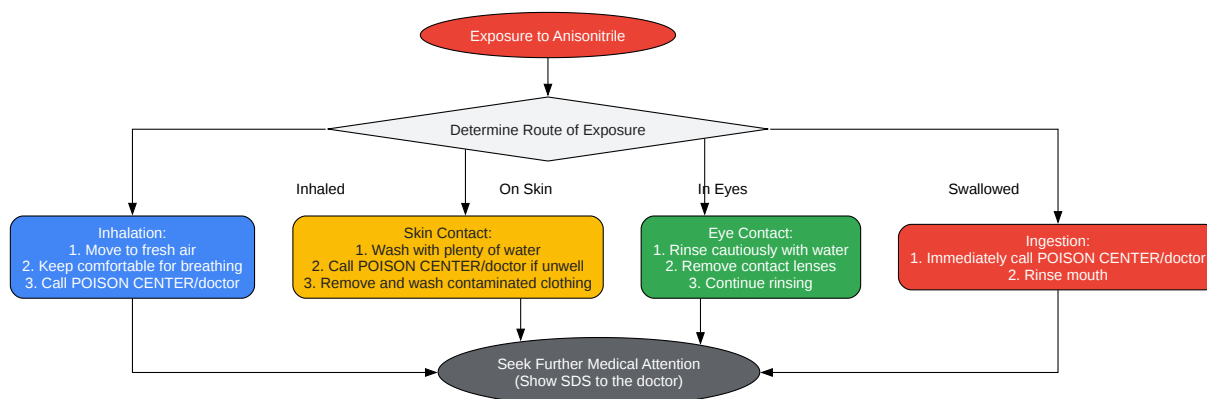
Caption: Workflow for Safe Handling of **Anisonitrile**.

First Aid Measures

In the event of exposure to **anisonitrile**, the following first aid measures should be taken immediately^[6]:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor.
- If on Skin: Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell. Remove contaminated clothing and wash it before reuse.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.

The following diagram illustrates the first aid workflow in case of exposure.



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Caption: First Aid Workflow for **Anisonitrile** Exposure.

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